

Technical Support Center: Salt Hydrates for Building Energy Storage

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Compound of Interest

Compound Name: Sodium salt, hydrate

Cat. No.: B1496639

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This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) for researchers, scientists, and professionals working with salt hydrates for building energy storage applications.

Troubleshooting Guides

This section addresses common challenges encountered during the experimental use of salt hydrates as phase change materials (PCMs).

Issue 1: Supercooling

- Q1: My salt hydrate PCM is not solidifying at its freezing point. What is happening?
 - A1: This phenomenon is known as supercooling, where the material remains in a liquid state below its freezing temperature due to a lack of nucleation sites for crystal growth.^[1]
^[2] This delays or prevents the release of stored latent heat, significantly impacting the performance of the energy storage system.^[2]
- Q2: How can I prevent or reduce supercooling in my salt hydrate PCM?

- A2: The most common and effective method to mitigate supercooling is by introducing nucleating agents.[3] These are additives that provide heterogeneous nucleation sites, facilitating crystal formation closer to the theoretical freezing point.
- Q3: What are some effective nucleating agents for common salt hydrates?
 - A3: The selection of a nucleating agent is specific to the salt hydrate. Some well-documented combinations include:
 - Sodium Sulfate Decahydrate ($\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$): Borax (Sodium Tetraborate Decahydrate) is a commonly used nucleating agent.[4] The addition of 6 wt.% borax can reduce the supercooling of $\text{Na}_2\text{SO}_4 \cdot 10\text{H}_2\text{O}$ by 76%.[4]
 - Sodium Acetate Trihydrate ($\text{CH}_3\text{COONa} \cdot 3\text{H}_2\text{O}$): Disodium hydrogen phosphate dodecahydrate ($\text{Na}_2\text{HPO}_4 \cdot 12\text{H}_2\text{O}$) can reduce the supercooling degree to 0.6°C when added at 4 wt.%.[5]
 - Calcium Chloride Hexahydrate ($\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$): Adding strontium chloride hexahydrate ($\text{SrCl}_2 \cdot 6\text{H}_2\text{O}$) as a nucleating agent can effectively reduce supercooling.
- Q4: I've added a nucleating agent, but supercooling still occurs. What should I do?
 - A4:
 - Check the concentration: The effectiveness of a nucleating agent is concentration-dependent. Ensure you are using the optimal concentration as recommended in the literature.
 - Ensure proper dispersion: The nucleating agent must be uniformly dispersed throughout the salt hydrate melt. Inadequate mixing can lead to localized areas with insufficient nucleation sites.
 - Consider cooling rate: High cooling rates can sometimes exacerbate supercooling. Try reducing the cooling rate to allow more time for nucleation and crystal growth.[4]
 - Investigate chemical compatibility: Ensure the nucleating agent is chemically stable and does not react undesirably with the salt hydrate over multiple thermal cycles.

Issue 2: Phase Segregation

- Q1: After several melting/freezing cycles, the performance of my salt hydrate PCM has degraded. What could be the cause?
 - A1: This is likely due to phase segregation, a phenomenon where the anhydrous salt and water separate during the melting process.^[3] Due to density differences, the heavier anhydrous salt settles at the bottom of the container, leading to a non-uniform composition and a reduction in the latent heat of fusion over cycles.^[3]
- Q2: How can I prevent phase segregation in my salt hydrate PCM?
 - A2: Several strategies can be employed to combat phase segregation:
 - Thickening Agents: Adding thickeners or gelling agents increases the viscosity of the molten salt hydrate, which suspends the anhydrous salt particles and prevents them from settling.^{[6][7]}
 - Microencapsulation: Encapsulating the salt hydrate in small shells (microcapsules) can physically prevent the separation of the salt and water phases.^{[3][8]}
 - Porous Matrices: Incorporating the salt hydrate into a porous support material, such as expanded graphite or silica fume, can help to maintain a uniform distribution through capillary action.^[3]
- Q3: What are some effective thickeners, and do they affect energy storage capacity?
 - A3: Common thickeners include carboxymethyl cellulose (CMC) and xanthan gum.^[7] While effective at preventing phase segregation, the addition of thickeners can slightly reduce the overall energy storage density of the PCM because they do not contribute to the latent heat storage.^[3] For example, adding 25 wt.% super-absorbent polymers can eliminate segregation in $\text{CaCl}_2 \cdot 6\text{H}_2\text{O}$.^[3]

Issue 3: Corrosion

- Q1: I've noticed corrosion on the metal container holding my salt hydrate PCM. Is this expected?

- A1: Yes, salt hydrates can be corrosive to certain metals, which can lead to leakage of the PCM and degradation of the container over time.[9] The corrosiveness depends on the specific salt hydrate and the type of metal.
- Q2: Which metals are most and least compatible with salt hydrate PCMs?
 - A2:
 - Generally Recommended: Stainless steel is often recommended as a container material for inorganic PCMs due to its good corrosion resistance.[2]
 - Use with Caution: Copper and aluminum alloys may be suitable for some salt hydrates, but their compatibility should be thoroughly tested.[2][10] For instance, copper shows resistance to calcium chlorides but not to sodium acetates.[10]
 - Not Recommended: Carbon steel is generally not recommended for use with most salt hydrate PCMs.[2]
- Q3: How can I mitigate corrosion?
 - A3:
 - Material Selection: Choose a container material that is known to be compatible with your specific salt hydrate.
 - Corrosion Inhibitors: In some cases, corrosion inhibitors can be added to the salt hydrate to reduce its corrosive effects.
 - Coatings: Applying a protective coating to the interior of the metal container can provide a barrier against corrosion.

Frequently Asked Questions (FAQs)

- Q1: What are the main advantages of using salt hydrates for building energy storage?
 - A1: Salt hydrates offer several advantages, including high volumetric latent heat storage density, a wide range of melting temperatures suitable for various building applications, non-flammability, and relatively low cost compared to organic PCMs.[1][11]

- Q2: What is the typical energy storage density of salt hydrate PCMs?
 - A2: Salt hydrate PCMs typically have a volumetric latent heat storage capacity in the range of 45–120 kWh/m³.[\[5\]](#)[\[12\]](#)
- Q3: How does the thermal conductivity of salt hydrates compare to other PCMs?
 - A3: The thermal conductivity of salt hydrates (typically 0.5 to 1.5 W/(m·K)) is generally higher than that of organic PCMs.[\[3\]](#)[\[13\]](#) However, it is still relatively low, and enhancement is often desired.
- Q4: How can I improve the thermal conductivity of my salt hydrate PCM?
 - A4: The thermal conductivity can be enhanced by adding materials with high thermal conductivity, such as:
 - Graphite (expanded graphite, graphene nanoplatelets)[\[6\]](#)[\[12\]](#)
 - Metal foams or nanoparticles
 - Carbon nanotubes[\[5\]](#) For example, adding 12 wt% of expanded graphite to a salt hydrate composite can increase its thermal conductivity to 6.4 W/(m·K).[\[5\]](#)[\[12\]](#)

Data Presentation

Table 1: Effect of Nucleating Agents on Supercooling of Salt Hydrates

Salt Hydrate	Nucleating Agent	Concentration (wt.%)	Supercooling Degree (°C) without Nucleator	Supercooling Degree (°C) with Nucleator	Reference
Sodium Sulfate Decahydrate (Na ₂ SO ₄ ·10H ₂ O)	Borax	6	~30	~7.2	[4]
Sodium Acetate Trihydrate (CH ₃ COONa·3H ₂ O)	Disodium hydrogen phosphate dodecahydrate	4	>20	0.6	[5]
Calcium Chloride Hexahydrate (CaCl ₂ ·6H ₂ O)	Strontium Chloride Hexahydrate	4	>15	<3	[3]

Table 2: Corrosion Rates of Metals in Salt Hydrate PCMs

Metal	Salt Hydrate PCM	Corrosion Rate (g/m ² d)	Recommendation	Reference
Aluminum	Calcium Chloride Hexahydrate	High (pitting)	Not Recommended	[10]
Copper	Calcium Chloride Hexahydrate	Low	Cautiously Recommended	[10]
Stainless Steel	Various Salt Hydrates	Very Low	Recommended	[2] [14]
Carbon Steel	Various Salt Hydrates	High	Not Recommended	[2]

Table 3: Thermal Conductivity Enhancement of Salt Hydrates

Salt Hydrate	Enhancement Material	Concentration (wt.%)	Thermal Conductivity (W/(m·K)) - Pure	Thermal Conductivity (W/(m·K)) - Enhanced	Reference
Calcium Chloride Hexahydrate (CaCl ₂ ·6H ₂ O)	Reduced Graphene Oxide	0.5	0.56	1.01	[15]
Eutectic (SCD & SDPD)	Expanded Graphite	12	0.82	2.74	[12]
Sodium Acetate Trihydrate	Graphene Nanoplatelets	2.5	~0.6	~0.93	[6]

Experimental Protocols

1. Differential Scanning Calorimetry (DSC) for Thermal Properties Analysis

- Objective: To determine the melting/freezing temperatures and latent heat of fusion of a salt hydrate PCM.
- Methodology:
 - Sample Preparation: Accurately weigh 5-10 mg of the salt hydrate sample into a hermetically sealed aluminum DSC pan. An empty, sealed pan is used as a reference.
 - Instrument Setup: Place the sample and reference pans into the DSC instrument.
 - Thermal Program:
 - Equilibrate the sample at a temperature well below its expected freezing point (e.g., -20°C) for 5-10 minutes to ensure complete solidification.

- Ramp the temperature up at a constant heating rate (e.g., 5-10 °C/min) to a temperature above its expected melting point (e.g., 80°C).
- Hold the sample at the high temperature for 5 minutes to ensure complete melting.
- Ramp the temperature down at a constant cooling rate (e.g., 5-10 °C/min) back to the starting temperature.
- Data Analysis: The DSC software will record the heat flow as a function of temperature.
 - Melting/Freezing Point: The peak of the endothermic (melting) or exothermic (freezing) curve corresponds to the phase change temperature.
 - Latent Heat of Fusion: The area under the phase change peak represents the latent heat of fusion.

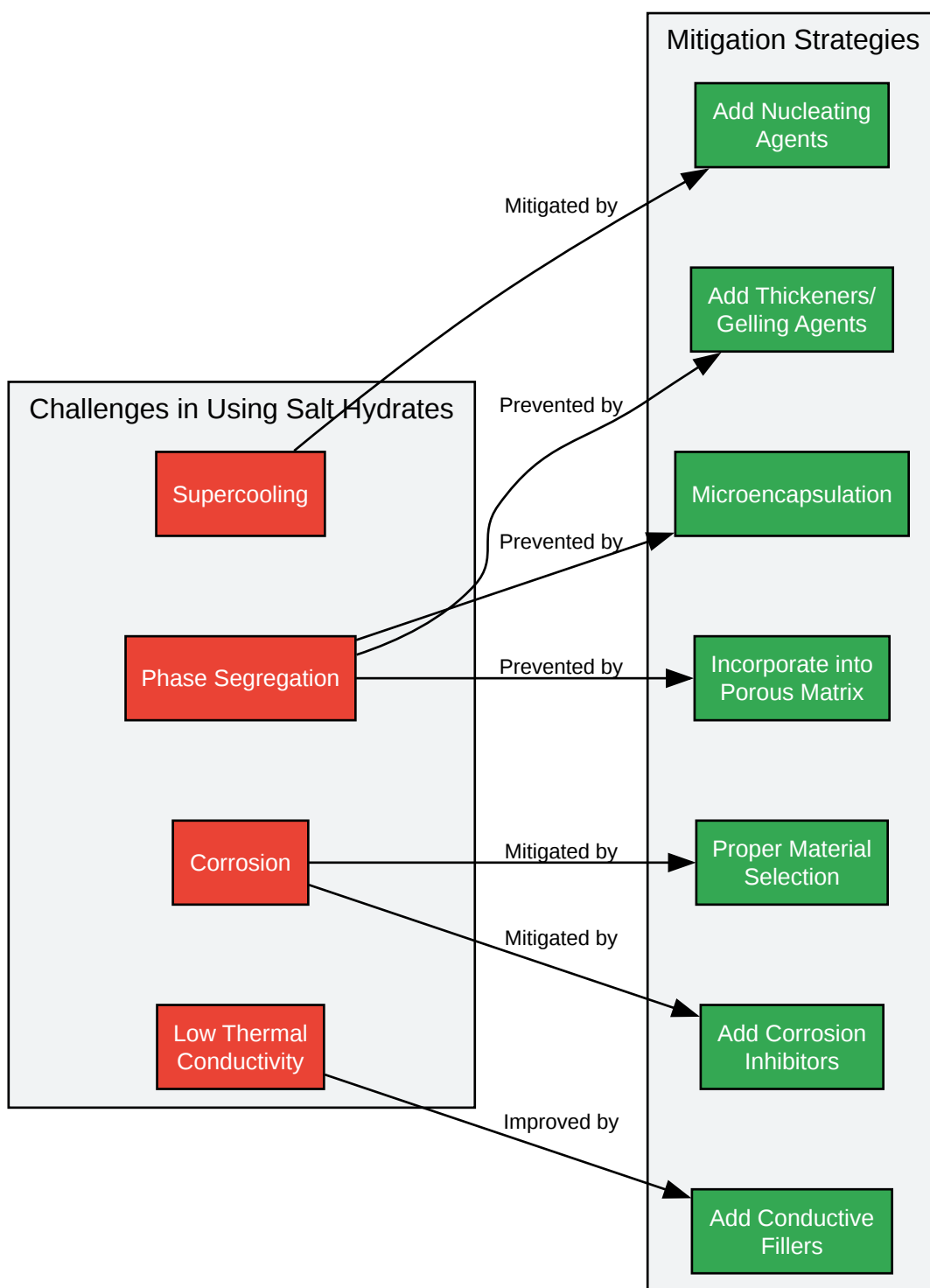
2. Thermogravimetric Analysis (TGA) for Thermal Stability Assessment

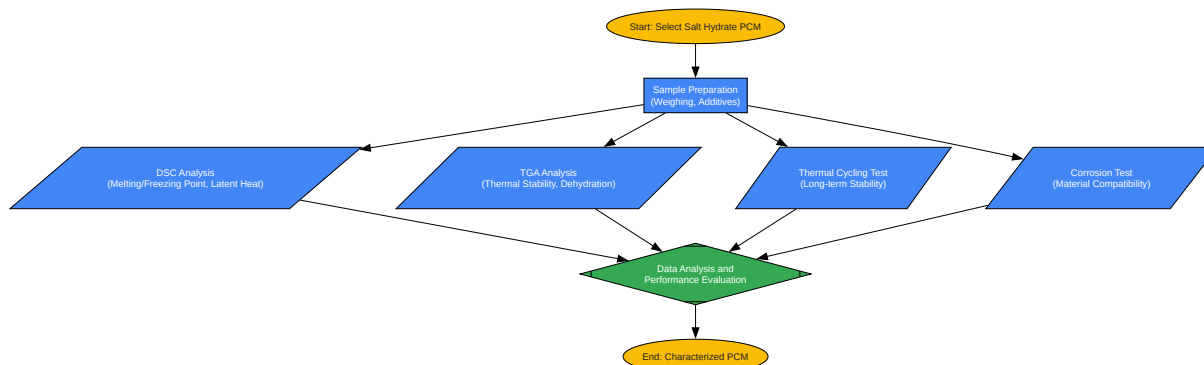
- Objective: To determine the dehydration temperature and thermal stability of a salt hydrate PCM.
- Methodology:
 - Sample Preparation: Place a small, accurately weighed amount (10-20 mg) of the salt hydrate sample into a TGA crucible.
 - Instrument Setup: Place the crucible onto the TGA balance.
 - Thermal Program:
 - Heat the sample from ambient temperature to a high temperature (e.g., 200°C) at a constant heating rate (e.g., 10 °C/min) under a controlled atmosphere (e.g., nitrogen).
 - Data Analysis: The TGA instrument records the mass of the sample as a function of temperature.
 - Dehydration Temperature: A step-wise loss of mass in the TGA curve indicates the loss of water molecules (dehydration). The onset temperature of this mass loss is the

dehydration temperature.

- Thermal Stability: The temperature at which significant mass loss begins indicates the upper limit of the material's thermal stability.

Visualizations





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